Technical Guide: Safety and Handling of Dibenzocyclooctyne-Cy5.5

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Compound of Interest

Compound Name:	*Dibenzocyclooctyne-Cy5.5*
Cat. No.:	*B15554429*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes for research and development professionals. It is not a substitute for a formal Safety Data Sheet (SDS) and institutional safety protocols. Always consult the specific SDS provided by the manufacturer for the most accurate and up-to-date information.

Introduction

Dibenzocyclooctyne-Cy5.5 (DBCO-Cy5.5) is a fluorescent dye commonly utilized in bioorthogonal chemistry, specifically in copper-free click chemistry reactions. Its application in labeling and imaging of biomolecules necessitates a thorough understanding of its safety and handling properties to ensure personnel safety and experimental integrity. This guide provides a summary of the known safety information, handling precautions, and storage conditions for DBCO-Cy5.5.

Chemical and Physical Properties

Proper handling of any chemical substance begins with an understanding of its physical and chemical characteristics. The properties of DBCO-Cy5.5 are summarized in the table below.

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Property	Value	Source(s)
Appearance	Dark colored or blue solid	[1][2][3]
Molecular Formula	C61H63N4F6O2P (example, may vary by manufacturer)	[1]
Molecular Weight	~1029.14 g/mol to 1161.34 g/mol (varies by specific salt/formulation)	[1][2]
Solubility	Good in DMF, DMSO, chlorinated organic solvents, and water.	[1][2][3]
Excitation Maximum (λex)	~678-684 nm	[1][2]
Emission Maximum (λem)	~694-710 nm	[1][2]

Safety and Handling Precautions

While some suppliers state that DBCO-Cy5.5 in small quantities may not be classified as hazardous under certain regulations, it is prudent to handle it with the care required for all laboratory chemicals.[4] The following are general safety and handling recommendations.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including:
  - Gloves: Chemical-resistant gloves.
  - Eye Protection: Safety glasses or goggles.
  - Lab Coat: A standard laboratory coat.
- Engineering Controls: Use in a well-ventilated area. A chemical fume hood may be appropriate for handling larger quantities or when creating stock solutions.
- Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

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- Spill Response: In case of a spill, absorb with an inert material and dispose of it according to institutional protocols.

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of DBCO-Cy5.5.

Storage Parameter	Recommendation	Source(s)
Temperature	Store at -20°C for long-term storage.[1][2][3][5] Some sources suggest -80°C for extended periods (up to 6 months).[6]	[1][2][3][5][6]
Light	Protect from light. Avoid prolonged exposure to light.[1][5]	[1][5]
Moisture	Desiccate.[1][3][5]	[1][3][5]
Shelf Life	Typically 12 to 24 months when stored correctly.[1][2][5]	[1][2][5]
Transportation	Can be shipped at ambient temperature for up to 3 weeks.[1][5]	[1][5]

Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for the safe handling of DBCO-Cy5.5 in a research environment.

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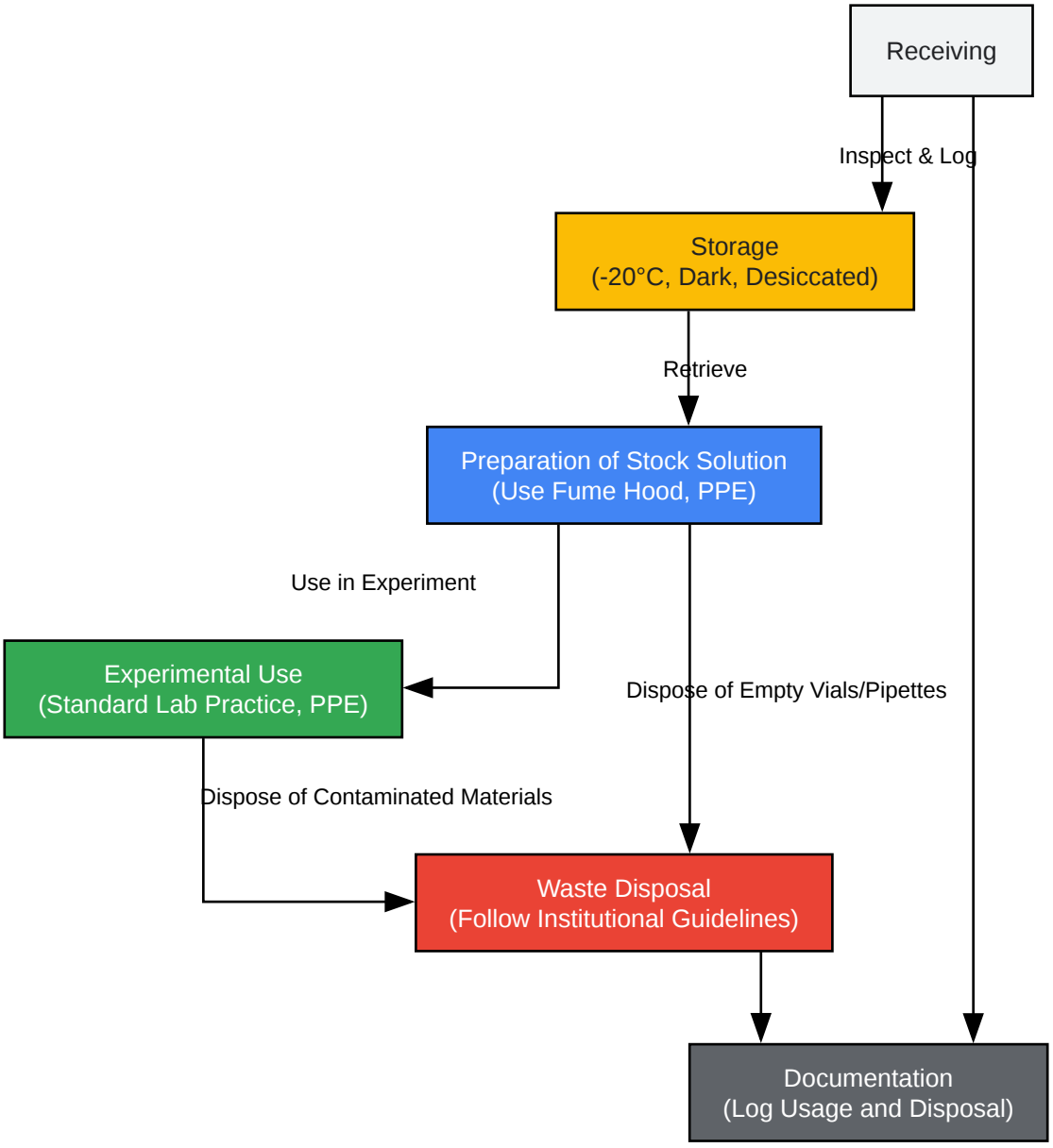

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Safe handling workflow for DBCO-Cy5.5.

Toxicological and Ecological Information

No specific quantitative toxicological data, such as LD50 values or detailed ecological impact studies, were available in the public domain at the time of this review. As with any chemical with unknown toxicological properties, it should be handled with care to minimize exposure.

Disposal Considerations

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Dispose of DBCO-Cy5.5 and any contaminated materials in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Lack of Detailed Experimental Protocols for Safety Assessment

It is important to note that detailed experimental protocols specifically for the safety assessment of **Dibenzocyclooctyne-Cy5.5** were not found in the reviewed literature. The handling and safety precautions provided are based on general laboratory safety principles and information from supplier data sheets for this and similar chemical compounds. Researchers should always perform their own risk assessments based on the specific experimental conditions and quantities of the material being used.

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